

In-Depth Technical Guide: Ethyl (1S,2R)-2-aminocyclopentanecarboxylate (CAS 197904-11-3)

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Compound of Interest

Compound Name:	<i>Ethyl (1S,2R)-2-aminocyclopentanecarboxylate</i>
Cat. No.:	B181406

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological applications of **Ethyl (1S,2R)-2-aminocyclopentanecarboxylate**, CAS number 197904-11-3. This chiral compound is a valuable building block in medicinal chemistry, particularly in the development of novel therapeutics.

Core Chemical Properties

Ethyl (1S,2R)-2-aminocyclopentanecarboxylate is a cyclic beta-amino acid ester. Its stereochemistry makes it a crucial intermediate for the synthesis of enantiomerically pure pharmaceutical compounds.

Property	Value	Source
CAS Number	197904-11-3	N/A
Molecular Formula	C8H15NO2	[1]
Molecular Weight	157.21 g/mol	[1]
IUPAC Name	ethyl (1S,2R)-2-aminocyclopentane-1-carboxylate	N/A
Predicted Boiling Point	213.4±33.0 °C	[1]
Predicted Density	1.045±0.06 g/cm3	[1]
Storage Conditions	Keep in dark place, Sealed in dry, Store in freezer, under -20°C	N/A

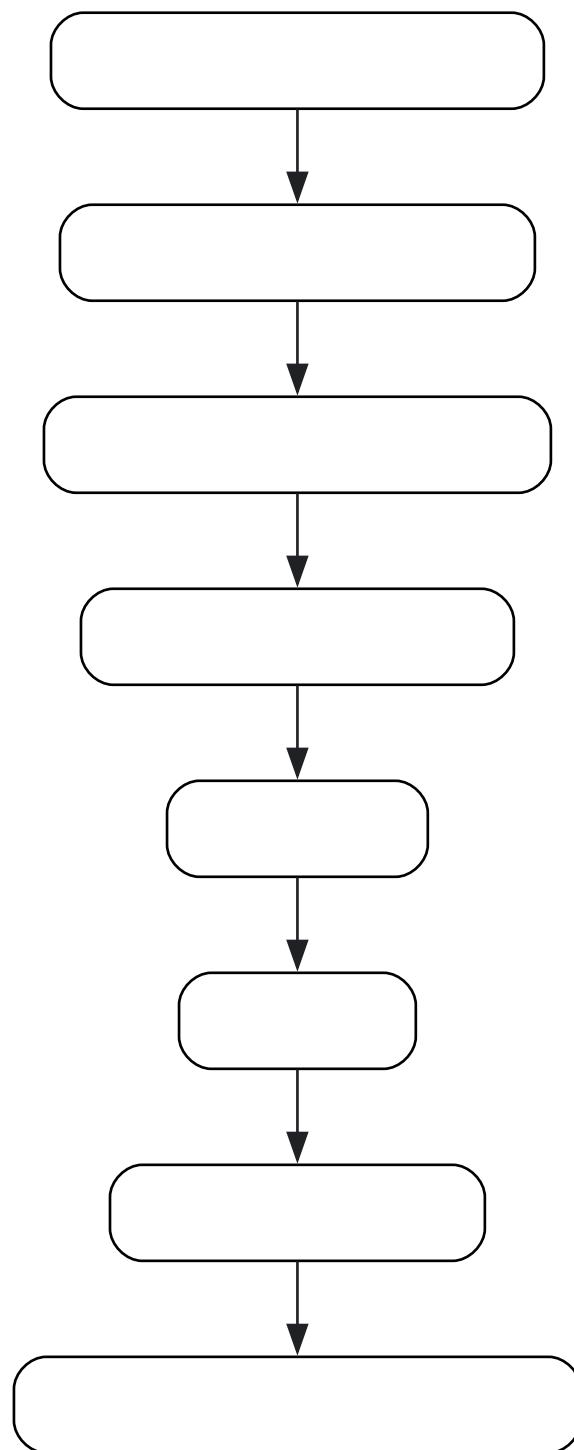
Synthesis and Experimental Protocols

A scalable synthesis for all four stereoisomers of the precursor, 2-aminocyclopentanecarboxylic acid (ACPC), has been developed, providing a clear pathway to obtaining the target compound.[\[2\]](#)[\[3\]](#)[\[4\]](#) The synthesis of **Ethyl (1S,2R)-2-aminocyclopentanecarboxylate** can be achieved through the esterification of the corresponding carboxylic acid.

Synthesis of (1S,2R)-2-Aminocyclopentanecarboxylic Acid

The key steps for the synthesis of the precursor acid, as described in recent literature, involve a multi-step process starting from ethyl 2-oxocyclopentane-1-carboxylate.[\[3\]](#)

Experimental Workflow for ACPC Synthesis



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Caption: Synthetic route to enantiomerically pure 2-aminocyclopentanecarboxylic acid.

Detailed Protocol for (1S,2R)-2-Aminocyclopentanecarboxylic Acid Synthesis:

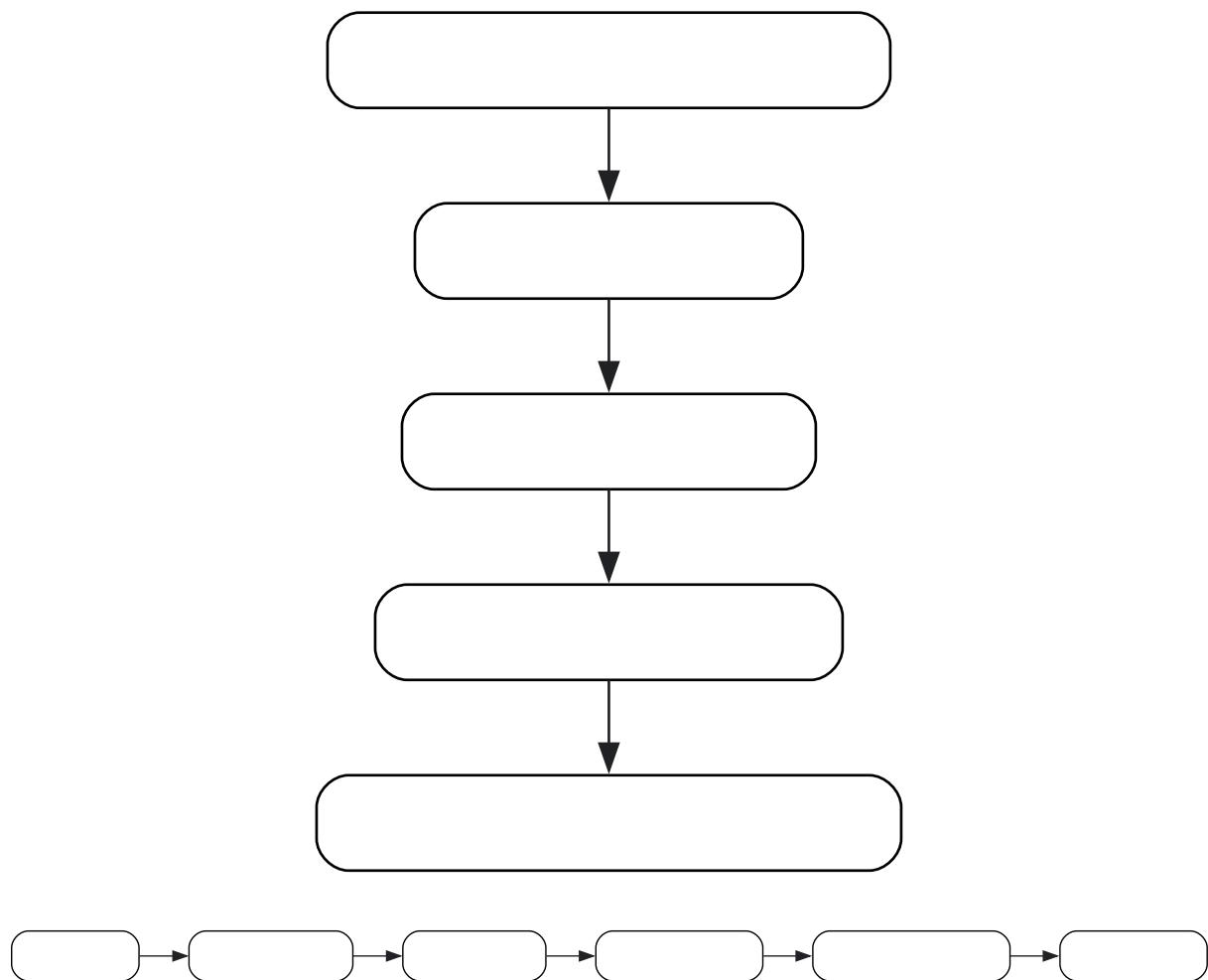
This protocol is adapted from the scalable synthesis of ACPC stereoisomers.[\[3\]](#)

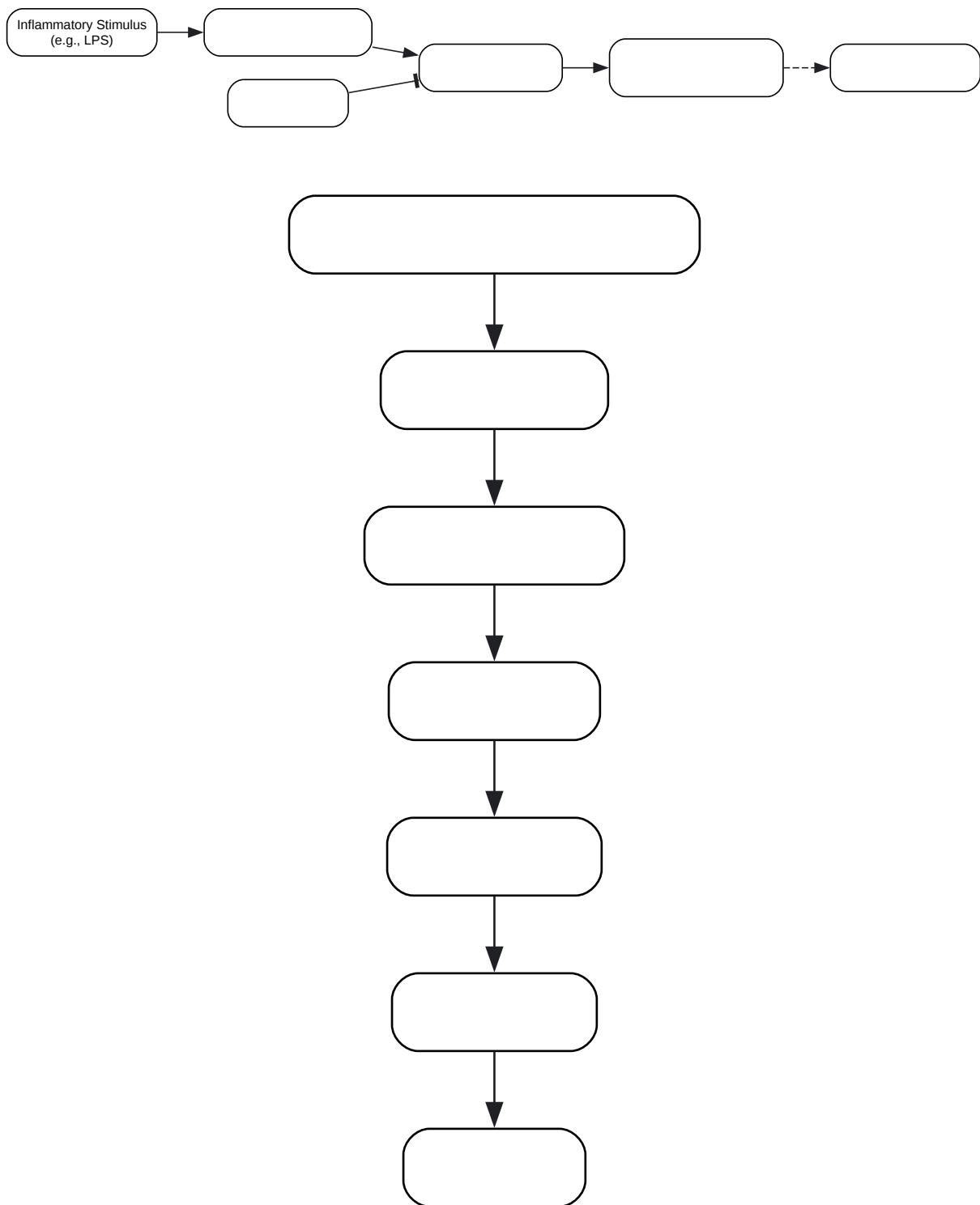
- Reductive Amination: Ethyl 2-oxocyclopentane-1-carboxylate is reacted with an enantiomerically pure chiral amine, such as (S)-(-)- α -phenylethylamine, in the presence of a reducing agent (e.g., sodium cyanoborohydride or catalytic hydrogenation) to form a mixture of diastereomeric amino esters.
- Diastereoselective Crystallization: The desired diastereomer is isolated from the mixture through fractional crystallization, often by forming a salt with a chiral acid (e.g., dibenzoyl-L-tartaric acid) to enhance separation.
- Ester Hydrolysis: The separated diastereomeric ester is hydrolyzed to the corresponding carboxylic acid using standard conditions, such as treatment with aqueous base followed by acidification.
- Removal of Chiral Auxiliary: The chiral auxiliary (e.g., the α -phenylethyl group) is removed by hydrogenolysis, typically using a palladium catalyst on carbon (Pd/C) under a hydrogen atmosphere.

Esterification to Ethyl (1S,2R)-2-aminocyclopentanecarboxylate

The final step involves the esterification of the prepared (1S,2R)-2-aminocyclopentanecarboxylic acid. A standard method for this transformation is Fischer esterification.

Experimental Workflow for Esterification





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